An In-Depth Technical Guide to 5-Carboxamidotryptamine (5-CT) Maleate Salt

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Carboxamidotryptaminemaleatesalt*
Cat. No.:	*B13323712*

Get Quote

Preamble: The Significance of 5-CT as a Research Tool

5-Carboxamidotryptamine (5-CT) stands as a cornerstone research tool in the field of neuroscience and pharmacology. As a tryptamine derivative closely related to the endogenous neurotransmitter serotonin (5-hydroxytryptamine, 5-HT), its primary value lies in its potent and high-affinity agonism at multiple serotonin receptor subtypes.[1] This broad-spectrum activity allows researchers to probe the physiological and pathological roles of the serotonergic system, from thermoregulation and cardiovascular control to cognitive processes. The maleate salt form of 5-CT is frequently utilized to enhance its physicochemical properties, such as solubility and stability, ensuring reliable and reproducible results in experimental settings.[2][3] This guide provides a comprehensive technical overview of 5-CT maleate salt for researchers, scientists, and drug development professionals.

Section 1: Molecular Identity and Physicochemical Landscape

© 2026 BenchChem. All rights reserved.

A thorough understanding of a compound's chemical and physical properties is fundamental to its effective application in research. This section details the molecular structure and key characteristics of 5-CT maleate salt.

Chemical Structure and Salt Formation

5-CT maleate salt is formed through an acid-base reaction between the basic tryptamine, 5-Carboxamidotryptamine, and the dicarboxylic acid, maleic acid. The primary amine of the ethylamine side chain on the 5-CT molecule becomes protonated, forming a cation which then engages in an ionic bond with the deprotonated maleate anion.

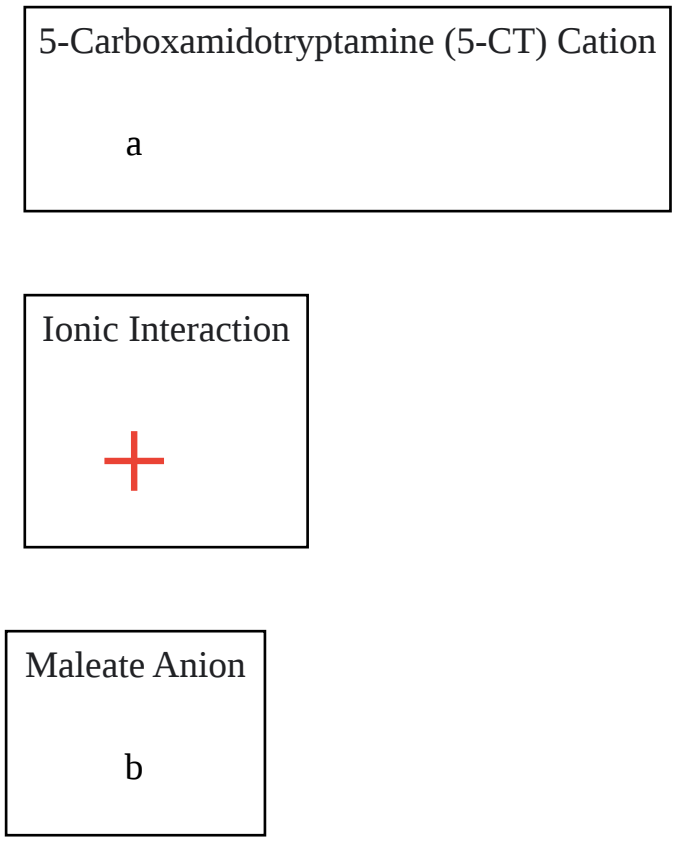


Fig 1. Formation of 5-CT Maleate Salt

Click to download full resolution via product page

Fig 1. Formation of 5-CT Maleate Salt

Physicochemical Properties Summary

The conversion of the 5-CT free base into its maleate salt significantly alters its physical properties, which is a critical consideration for formulation and experimental design.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
IUPAC Name	3-(2-Aminoethyl)-1H-indole-5-carboxamide (Z)-but-2-enedioate	[1]
Synonyms	5-CT, 5-(Aminocarbonyl)tryptamine	[1][4]
Molecular Formula	$C_{11}H_{13}N_3O \cdot C_4H_4O_4$	[1]
Molar Mass	319.33 g·mol^{-1}	[1]
Appearance	Typically a white to off-white crystalline powder	[5]
Storage	Store at -20°C for long-term stability	[4]

The Rationale for the Maleate Salt Form

The selection of a salt form for an active pharmaceutical ingredient (API) or research chemical is a deliberate strategy to optimize its properties.[2][6] For basic compounds like 5-CT, forming a salt with an acid such as maleic acid can confer several advantages:

- Enhanced Solubility: Salt formation is a primary method to increase the aqueous solubility of weakly basic drugs, which is crucial for preparing stock solutions and ensuring bioavailability in aqueous physiological systems.[2][3]
- Improved Stability: The crystalline lattice structure of a salt can provide greater chemical stability and a longer shelf-life compared to the free base, particularly at varying temperatures and humidity levels.[2][3]
- Handling and Formulation: Crystalline salts are often easier to handle, weigh, and formulate into precise dosages than their free base counterparts, which may be oily or amorphous.[2]

Section 2: Pharmacological Profile: A High-Affinity Serotonergic Probe

© 2026 BenchChem. All rights reserved.

The utility of 5-CT is defined by its interaction with the serotonin receptor family. It acts as a powerful tool to elicit responses from and characterize the function of these receptors.

Mechanism of Action

5-CT is a non-selective, high-affinity full agonist for multiple serotonin receptors.[1] An agonist is a ligand that binds to a receptor and activates it, mimicking the effect of the endogenous neurotransmitter and triggering a biological response.[7][8] Its primary targets include the 5-HT_{1a}, 5-HT_{1e}, 5-$HT_{1}D$, 5-HT_{5a}, and 5-HT_{7} receptor subtypes.[1][4] It also demonstrates agonism at 5-HT_{2}, 5-HT_{3}, and 5-HT_{6} receptors, albeit with lower affinity.[1]

Receptor Binding Affinity Profile

The binding affinity (Ki) represents the concentration of a ligand required to occupy 50% of the receptors. A lower Ki value indicates a higher binding affinity. The data below is synthesized from multiple sources to provide a comparative overview.

Receptor Subtype	Binding Affinity (Ki, nM)	Functional Activity	Source
5-HT_{1a}	~0.2 - 1.5	Full Agonist	[1][9]
5-HT_{1e}	~1.0 - 5.0	Full Agonist	[1][4]
5-$HT_{1}D$	~2.5 - 10	Full Agonist	[1][4]
5-HT_{5a}	4.6	Agonist	[4]
5-HT_{7}	~0.2 - 2.0	Agonist	[1][4]
5-$HT_{2}A$	Lower Affinity	Agonist	[1]
5-HT_{6}	Lower Affinity	Agonist	[1]

Key Pharmacodynamic Effects

The activation of these receptors by 5-CT leads to distinct and measurable physiological responses, making it a valuable in vivo tool.

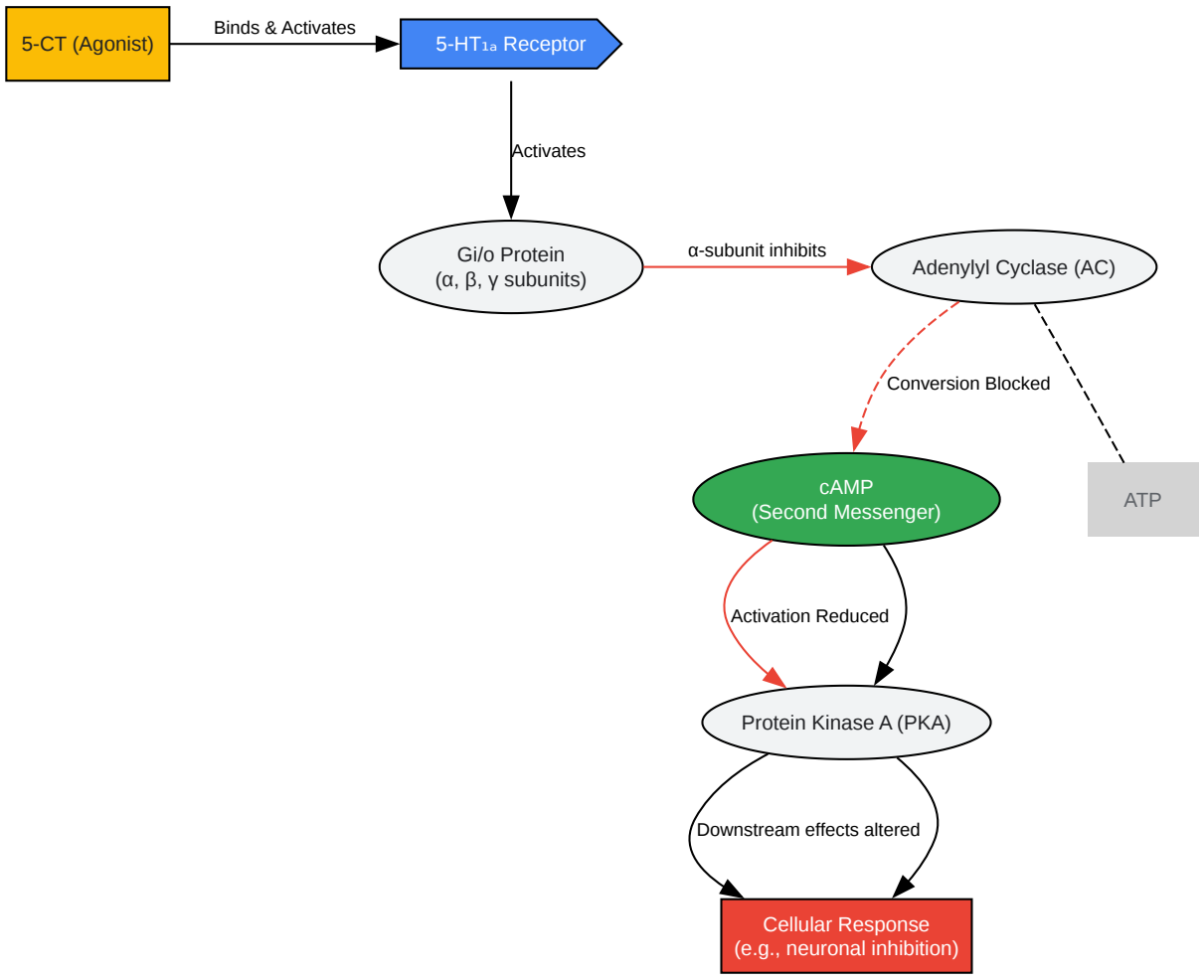
© 2026 BenchChem. All rights reserved.

- Hypothermia: Administration of 5-CT causes a dose-dependent reduction in the core body temperature of mice. This effect has been conclusively demonstrated to be mediated through the activation of the 5-HT_7 receptor.[4]
- Cardiovascular Effects: In anesthetized cats, 5-CT induces dose-related vasodilation (a decrease in blood pressure) and tachycardia (an increase in heart rate), which are attributed to its agonist activity at "5-HT_1-like" receptors.[10]
- Dipsogenic Effect: Subcutaneous administration of 5-CT has been shown to increase water intake in rats, suggesting that activation of peripheral 5-HT_1-like receptors can stimulate drinking behavior.[11]

Intracellular Signaling Cascade

Most of the high-affinity targets of 5-CT, particularly the 5-HT_1 and 5-HT_5 subtypes, are G-protein coupled receptors (GPCRs) that couple to the Gi/o family of G-proteins. Activation of these receptors leads to the inhibition of adenylyl cyclase, which in turn decreases the intracellular concentration of the second messenger cyclic AMP (cAMP).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Fig 2. 5-HT1a Receptor Signaling Pathway

Section 3: Analytical and Quality Control Protocols

Ensuring the purity and identity of a research compound is paramount for data integrity. Approximately half of all active pharmaceutical ingredients are administered as salts, necessitating analytical methods that can quantify both the active component and its counterion.[12]

© 2026 BenchChem. All rights reserved.

Principles of Salt Analysis

Modern chromatography offers robust solutions for analyzing pharmaceutical salts. While traditional methods like ion chromatography (IC) often require separate runs for cations and anions, advanced techniques provide simultaneous analysis.[12] Hydrophilic Interaction Liquid Chromatography (HILIC) and mixed-mode chromatography are particularly effective.[13][14] When paired with a universal detector like an Evaporative Light Scattering Detector (ELSD) or Charged Aerosol Detector (CAD), these methods can quantify analytes that lack a UV chromophore, such as the maleate counterion.[12][13]

Experimental Protocol: Purity and Identity Verification by Mixed-Mode HPLC-ELSD

This protocol describes a self-validating system for the simultaneous quantification of the 5-CT cation and the maleate anion. The use of a mixed-mode column, which possesses both reversed-phase and ion-exchange properties, allows for the retention and separation of both the hydrophobic base and the polar acidic counterion in a single run.[14]

1. Materials and Reagents:

- 5-CT Maleate Salt Reference Standard
- 5-CT Maleate Salt Sample
- Acetonitrile (HPLC Grade)
- Ammonium Formate (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Deionized Water (18.2 MΩ·cm)

2. Instrumentation:

- HPLC system with a binary pump and autosampler
- Mixed-Mode HPLC Column (e.g., Reversed-Phase/Anion-Exchange)

© 2026 BenchChem. All rights reserved.

- Evaporative Light Scattering Detector (ELSD)

3. Chromatographic Conditions:

- Mobile Phase A: 100 mM Ammonium Formate in Water, pH 3.0 (adjusted with Formic Acid)
- Mobile Phase B: Acetonitrile
- Gradient: 95% B to 50% B over 10 minutes
- Flow Rate: 1.0 mL/min
- Column Temperature: 40°C
- Injection Volume: 10 µL
- ELSD Settings: Nebulizer Temp: 40°C, Evaporator Temp: 60°C, Gas Flow: 1.5 L/min

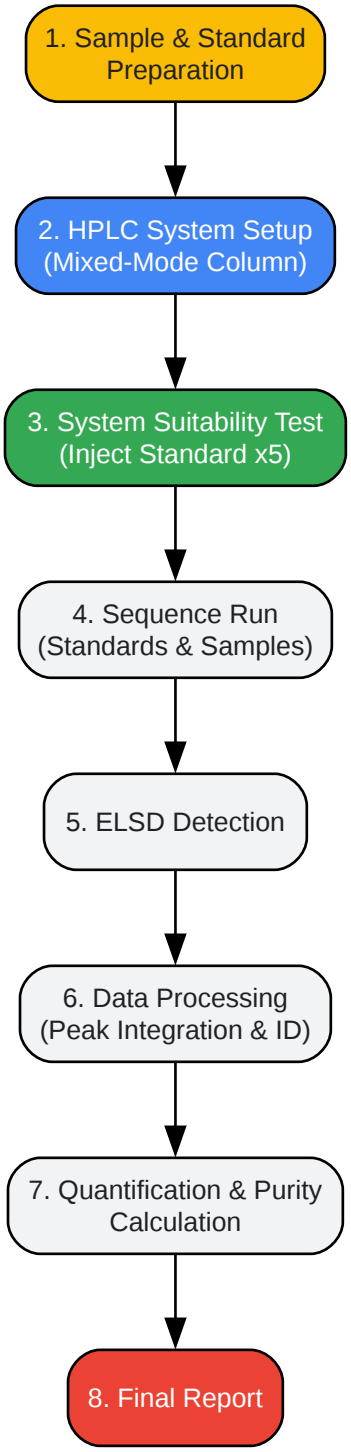
4. Procedure:

- Standard Preparation: Accurately weigh and dissolve the 5-CT maleate reference standard in a 50:50 mixture of Mobile Phase A and B to create a 1 mg/mL stock solution.
- Sample Preparation: Prepare the sample solution in the same manner as the standard.
- System Suitability: Inject the standard solution five times. The relative standard deviation (RSD) for the peak areas of both 5-CT and maleate should be ≤ 2.0%.
- Analysis: Inject the standard and sample solutions in sequence.
- Data Processing: Identify the peaks based on the retention times from the standard injection. Calculate the purity of the sample by area normalization and quantify the amounts of 5-CT and maleate by comparing peak areas against the reference standard. The molar ratio of 5-CT to maleate should be approximately 1:1.

Workflow for Analysis

The analytical process follows a logical sequence from preparation to final reporting.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Fig 3. Workflow for HPLC-ELSD Analysis

Section 4: Laboratory Safety and Handling

© 2026 BenchChem. All rights reserved.

Proper handling and storage are essential to ensure user safety and maintain the integrity of the compound. While a specific safety data sheet (SDS) for 5-CT maleate was not found, the following guidelines are based on general practices for handling chemical reagents and maleate salts.[5][15][16]

Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[5]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[5]
  - Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile). Use proper glove removal technique to avoid skin contact.[5]
  - Respiratory Protection: If dust is generated, use a NIOSH-approved particulate respirator.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[5]

Storage and Stability

- Storage Conditions: Store in a tightly sealed container in a cool, dry place. For long-term storage and to preserve integrity, keeping the material at -20°C is recommended.[4]
- Incompatibilities: Avoid contact with strong oxidizing agents.[5]
- Stability: The compound is generally stable under recommended storage conditions.[5] However, degradation can occur in solution or under inappropriate storage, making periodic purity checks advisable.

Conclusion

5-Carboxamidotryptamine (5-CT) maleate salt is a potent and versatile pharmacological tool for investigating the serotonergic system. Its high affinity for a range of 5-HT receptors allows for the robust stimulation of these pathways in both in vitro and in vivo models. The maleate salt

© 2026 BenchChem. All rights reserved.

form provides superior physicochemical properties for research applications. A comprehensive understanding of its chemical structure, pharmacological profile, and proper analytical and handling procedures, as outlined in this guide, is critical for its effective and safe use in advancing our knowledge of neurobiology and drug discovery.

References

- 5-Carboxamidotryptamine. Wikipedia. [Link]
- Peripheral 5-carboxamidotryptamine (5-CT) elicits drinking by stimulating 5-HT1-like serotonergic receptors in rats. PubMed. [Link]
- 5-Carboxamidotryptamine is a selective agonist at 5-hydroxytryptamine receptors mediating vasodilatation and tachycardia in anaesthetized cats. PubMed. [Link]
- 5-HT1A receptor agonist-antagonist binding affinity difference as a measure of intrinsic activity in recombinant and native tissue systems. PMC. [Link]
- 5-Carboxamidotryptamine. Hyperleap. [Link]
- SAFETY DATA SHEET. AFG Bioscience. [Link]
- Synthesis of maleic salts (I) and (II) from N-[(5-R-furan-2-yl)methyl]. ResearchGate. [Link]
- Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations. MDPI. [Link]
- METHODS FOR SALT ANALYSIS. Salt Industry Center of Japan. [Link]
- Evaluation of Methods for the Simultaneous Analysis of Cations and Anions Using HPLC with Charged Aerosol Detection and a Zwitterionic Stationary Phase. SciSpace. [Link]
- Characterization of binding sites for amylin, calcitonin, and CGRP in primate kidney. American Physiological Society Journal. [Link]
- Technology in Action: Separating Salt. Drug Discovery and Development. [Link]

© 2026 BenchChem. All rights reserved.

- HPLC Analysis of Basic Drugs and Acidic Counter-Ions by Mixed-Mode Chromatography. Technology Networks. [Link]
- Crystal structure of cyclohexylammonium hydrogen maleate salt hemi-hydrated. Semantic Scholar. [Link]
- Maleate | C4H2MgO4 | CID 6916004. PubChem - NIH. [Link]
- Material Safety Data Sheet - Maleic Acid, Disodium Salt, 99%. Cole-Parmer. [Link]
- Pharmacology, Part 1: Introduction to Pharmacology and Pharmacodynamics. Journal of Nuclear Medicine Technology. [Link]
- Maleate salts of bedaquiline. PMC. [Link]
- Calcitonin receptors. BPS/IUPHAR Guide to PHARMACOLOGY. [Link]
- The Molecular Control of Calcitonin Receptor Signaling. ACS Publications. [Link]
- Mechanisms of Drug Action - Intro to Pharmacology. Fiveable. [Link]
- Anticancer Drugs. AccessMedicine. [Link]
- Drug Design Strategies, Modes of Action, Synthesis and Industrial Challenges Behind Trifluoromethylated New Chemical Entities. MDPI. [Link]
- way-100635 maleate salt | C29H38N4O6 | CID 11957721. PubChem. [Link]
- EP2537843B1 - Preparation of maleate salt of neratininb.
- 5-HT(1A) Receptor Agonist-Antagonist Binding Affinity Difference as a Measure of Intrinsic Activity in Recombinant and Native Tissue Systems. PubMed. [Link]
- Maleate and malate salts. ResearchGate. [Link]
- TRIS maleate salt. HiMedia Laboratories. [Link]
- (PDF) Salts of Therapeutic Agents: Chemical, Physicochemical and Biological Considerations. ResearchGate. [Link]

© 2026 BenchChem. All rights reserved.

- drug-actions.pdf. University of Michigan. [Link]
- Maleic acid salts - Evaluation statement. Australian Industrial Chemicals Introduction Scheme (AICIS). [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 5-Carboxamidotryptamine - Wikipedia [en.wikipedia.org]
- 2. Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. medchemexpress.com [medchemexpress.com]
- 5. afgsci.com [afgsci.com]
- 6. researchgate.net [researchgate.net]
- 7. Pharmacology, Part 1: Introduction to Pharmacology and Pharmacodynamics | Journal of Nuclear Medicine Technology [tech.snmjournals.org]
- 8. fiveable.me [fiveable.me]
- 9. 5-HT1A receptor agonist-antagonist binding affinity difference as a measure of intrinsic activity in recombinant and native tissue systems - PMC [pmc.ncbi.nlm.nih.gov]
- 10. 5-Carboxamidotryptamine is a selective agonist at 5-hydroxytryptamine receptors mediating vasodilatation and tachycardia in anaesthetized cats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Peripheral 5-carboxamidotryptamine (5-CT) elicits drinking by stimulating 5-HT1-like serotonergic receptors in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. drugdiscoverytrends.com [drugdiscoverytrends.com]
- 13. lcms.cz [lcms.cz]
- 14. HPLC Analysis of Basic Drugs and Acidic Counter-Ions by Mixed-Mode Chromatography | SIELC Technologies [sielc.com]

© 2026 BenchChem. All rights reserved.

- 15. fishersci.com [fishersci.com]
- 16. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 5-Carboxamidotryptamine (5-CT) Maleate Salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13323712/docs#an-in-depth-technical-guide-to-5-carboxamidotryptamine-5-ct-maleate-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.